

Application of 13C-Labeling for Metabolic Flux Analysis of Dihydroxyacetone Phosphate

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Compound of Interest		
Compound Name:	Dihydroxyacetone Phosphate	
Cat. No.:	B1201352	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dihydroxyacetone phosphate (DHAP) is a critical metabolic intermediate situated at the crossroads of several major carbon pathways, including glycolysis, gluconeogenesis, the pentose phosphate pathway (PPP), and lipid biosynthesis.[1][2][3][4] The dynamic flow of carbon through DHAP is essential for cellular energy production, macromolecular synthesis, and maintaining redox balance. In pathological states such as cancer, metabolic pathways are often rewired to support rapid proliferation and survival, making the quantification of metabolic fluxes through key nodes like DHAP a crucial aspect of understanding disease mechanisms and identifying potential therapeutic targets.[3][5]

13C Metabolic Flux Analysis (13C-MFA) is a powerful technique used to elucidate the rates (fluxes) of intracellular metabolic reactions.[6][7] By introducing a 13C-labeled substrate, such as glucose, into a biological system, the labeled carbon atoms are incorporated into downstream metabolites. The resulting mass isotopomer distributions (MIDs) of these metabolites, including DHAP, can be measured by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.[8][9][10] Computational modeling is then used to deduce the intracellular fluxes that best explain the observed labeling patterns. This application note provides a detailed overview and protocol for the use of 13C-labeling to analyze the metabolic flux of DHAP in mammalian cells.

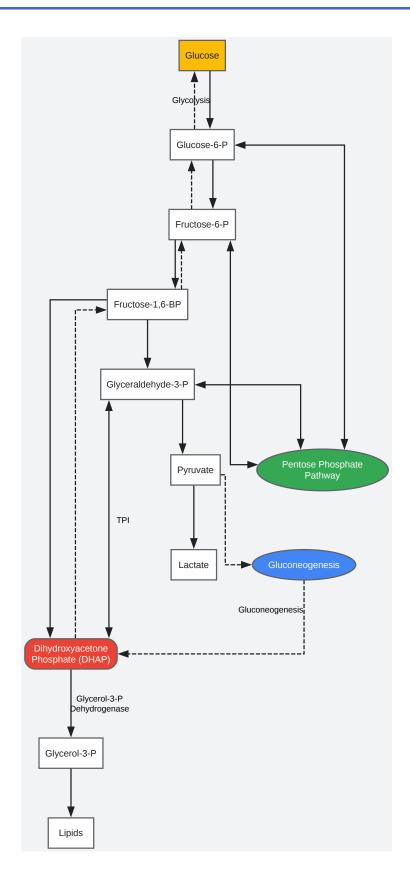


Signaling Pathways and Metabolic Context of DHAP

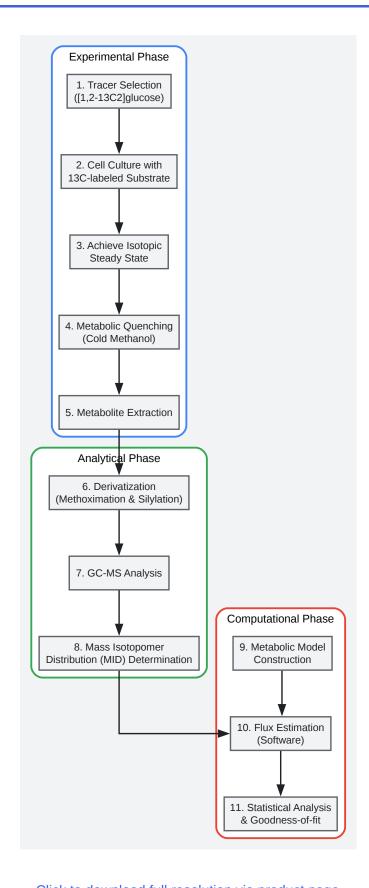
DHAP is a central intermediate in carbon metabolism, connecting several key pathways.

Understanding its position within this network is fundamental to designing and interpreting 13C-MFA experiments.









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